

Application Notes: o-lodoxybenzoic Acid (IBX) Mediated Oxidations in Dimethyl Sulfoxide (DMSO)

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Compound of Interest		
Compound Name:	2-lodoxybenzoic acid	
Cat. No.:	B1214923	Get Quote

Introduction

o-lodoxybenzoic acid (IBX) is a hypervalent iodine(V) reagent that has emerged as a mild and highly selective oxidizing agent in modern organic synthesis.[1][2] It is particularly effective for the oxidation of primary and secondary alcohols to their corresponding aldehydes and ketones. A significant advantage of IBX is its high chemoselectivity, allowing for the oxidation of alcohols in the presence of various other sensitive functional groups such as sulfides, indoles, and protected amines.[2][3] While IBX suffers from poor solubility in many common organic solvents, it is readily soluble in dimethyl sulfoxide (DMSO), which has become the solvent of choice for these reactions.[1][4] Solutions of IBX in DMSO are stable and facilitate clean and efficient oxidations, typically at room temperature, with high to quantitative yields.[5]

Advantages of IBX in DMSO

- Mild Reaction Conditions: Oxidations can often be carried out at room temperature, preventing the degradation of sensitive substrates.[6][7]
- High Selectivity: IBX demonstrates excellent functional group tolerance. For instance, it selectively oxidizes secondary alcohols in the presence of primary alcohols under certain conditions and does not affect many common protecting groups.[1] It can also oxidize 1,2-diols to α-hydroxy ketones without the oxidative cleavage of the carbon-carbon bond.[1][5]



- No Overoxidation: Primary alcohols are cleanly oxidized to aldehydes with no significant formation of the corresponding carboxylic acid.[2]
- Simple Workup: The reaction workup is typically straightforward, often involving simple filtration and extraction.[8][9]

Safety Considerations

IBX is known to be explosive upon impact or when heated to temperatures above 200°C.[1][9] Therefore, it should be handled with care. Commercially available IBX is often stabilized with benzoic and isophthalic acids to mitigate this risk.[10] It is recommended to perform reactions on a small scale and behind a safety shield, especially when heating is involved.

Experimental Protocols Preparation of IBX Reagent

IBX can be synthesized from 2-iodobenzoic acid using an environmentally friendly procedure with Oxone® (potassium peroxymonosulfate) as the oxidant.[6][10][11]

Materials:

- · 2-Iodobenzoic acid
- Oxone® (2KHSO₅·KHSO₄·K₂SO₄)
- Deionized water

Procedure:

- In a round-bottom flask, dissolve 2-iodobenzoic acid in deionized water.
- Add an excess of Oxone® (approximately 2-3 equivalents) to the solution.
- Heat the mixture to 70°C and stir for 1-3 hours.[10]
- Cool the reaction mixture in an ice bath to precipitate the IBX.



 Collect the white solid product by filtration, wash with cold water and then with acetone, and dry under vacuum.[12][13] The purity of the resulting IBX is typically ≥95%.[10]

General Protocol for Oxidation of Alcohols using IBX in DMSO

This protocol describes a general procedure for the oxidation of a primary or secondary alcohol to the corresponding aldehyde or ketone.

Materials:

- Substrate (alcohol)
- IBX (1.1 3.0 equivalents)
- Anhydrous DMSO

Procedure:

- To a solution of the alcohol in anhydrous DMSO, add IBX (typically 1.1 to 3.0 equivalents) in one portion at room temperature.[4][8]
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Reactions are generally complete within a few hours. For less reactive substrates, the reaction can be gently heated (e.g., to 50-80°C) to accelerate the conversion.[3][6]
- Upon completion, proceed with the workup procedure.

Workup Procedure

The high boiling point and polarity of DMSO require a specific workup procedure for its removal.

Procedure:



- Quench the reaction mixture by pouring it into a separatory funnel containing a significant volume of water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate, diethyl ether).
- To effectively remove residual DMSO, wash the combined organic layers multiple times with water or a 5% aqueous LiCl solution. A general guideline is to use five 10 mL portions of water for every 5 mL of DMSO used in the reaction.[14]
- Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄).
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- If necessary, purify the crude product by column chromatography, recrystallization, or distillation.

Data Presentation

The following table summarizes representative examples of IBX-mediated oxidations of various alcohols in DMSO, highlighting the reaction conditions and yields.

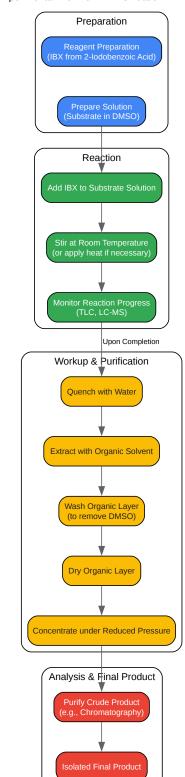


Substrate	Equivalen ts of IBX	Temperat ure (°C)	Time (h)	Product	Yield (%)	Referenc e
Primary Benzylic Alcohol	2.0	65	-	Aromatic Aldehyde	85	[4]
Fmoc-L- Asp(OtBu)- ol	1.1	80	1	Fmoc-L- Asp(OtBu)- al	>99	[9]
Hantzsch 1,4- dihydropyri dine	-	80-85	2-4	Pyridine derivative	High	[6]
Secondary Alcohol	-	Room Temp	-	Ketone	Good	
1,2-Diol	-	Room Temp	-	α-Hydroxy Ketone	Good	[1][5]
Benzylic Methylene	10.0	110	-	Aromatic Aldehyde	75-78	[4]

Visualizations

Experimental Workflow for IBX Oxidation in DMSO





Experimental Workflow: IBX Oxidation in DMSO

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Caption: General workflow for the oxidation of alcohols using IBX in DMSO.



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